

Application Note: Quantification of (-)-Oxychlordane in Human Serum using GC-MS/MS

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Compound of Interest

Compound Name: Oxychlordane, (-)-

CAS No.: 155681-23-5

Cat. No.: B3419763

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Introduction

(-)-Oxychlordane is a persistent and bioaccumulative metabolite of the organochlorine pesticide chlordane. Due to its long half-life and potential for adverse health effects, monitoring its levels in human serum is crucial for assessing exposure and understanding its toxicokinetics. This application note provides a detailed protocol for the sensitive and selective quantification of (-)-Oxychlordane in human serum using gas chromatography-tandem mass spectrometry (GC-MS/MS). The method described herein is based on established protocols for organochlorine pesticide analysis in biological matrices.

Experimental Protocol

This protocol outlines a comprehensive workflow for the analysis of (-)-Oxychlordane in serum, from sample preparation to data acquisition.

Materials and Reagents

- Solvents: Acetonitrile, n-hexane, diethyl ether, petroleum ether (all pesticide residue grade)
- Salts: Anhydrous magnesium sulfate (MgSO_4), sodium chloride (NaCl)
- Standards: Certified reference standards of (-)-Oxychlordane and a suitable internal standard (e.g., ^{13}C -Oxychlordane or a deuterated organochlorine pesticide such as p,p'-DDE-d8).
- Water: Deionized or HPLC-grade water
- Solid Phase Extraction (SPE): C18 or Florisil cartridges
- Other: 15 mL polypropylene centrifuge tubes, glass test tubes, nitrogen evaporator, vortex mixer, centrifuge.

Sample Preparation: QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) Approach

This method is adapted from a validated procedure for the determination of organochlorine pesticides in serum.^[1]

- Sample Collection: Collect 1 mL of human serum.
- Internal Standard Spiking: Spike the serum sample with an appropriate amount of the internal standard solution.
- Extraction:
 - To a 15 mL centrifuge tube containing 800 mg of MgSO_4 and 200 mg of NaCl , add 2 mL of acetonitrile.^[1]
 - Add the 1 mL serum sample and 1 mL of reagent water to the tube.^[1]
 - Vortex the tube vigorously for 1 minute to ensure thorough mixing.^[1]
- Centrifugation: Centrifuge the sample at $3000 \times g$ for 5 minutes to separate the layers.^[1]
- Cleanup (dSPE):

- Carefully transfer the upper acetonitrile layer to a clean tube containing a suitable dSPE sorbent (e.g., a commercially available push-through cartridge) to remove lipids and other interferences.^[1]
- Evaporation and Reconstitution:
 - Transfer the cleaned extract to a new tube and evaporate to dryness under a gentle stream of nitrogen.
 - Reconstitute the residue in a suitable volume (e.g., 100 μ L) of an appropriate solvent (e.g., iso-octane or hexane) for GC-MS/MS analysis.

GC-MS/MS Analysis

The following instrumental parameters are recommended as a starting point and should be optimized for the specific instrument used.

Table 1: GC-MS/MS Instrumental Parameters

Parameter	Setting
Gas Chromatograph	
GC System	Agilent 7890A or equivalent[2]
Column	HP-5MS (30 m x 0.25 mm, 0.25 µm) or equivalent[2]
Injection Volume	1-2 µL
Inlet Mode	Splitless
Inlet Temperature	250 - 280 °C
Carrier Gas	Helium at a constant flow of 1.2 mL/min[1][2]
Oven Program	Initial temp 55°C, hold for 1.5 min; ramp to 150°C at 60°C/min; ramp to 200°C at 6°C/min; ramp to 280°C at 280°C/min, hold for 1.5 min[2]
Mass Spectrometer	
MS System	Agilent 7000 Triple Quad or equivalent[2]
Ionization Mode	Electron Ionization (EI)
Ion Source Temp	230 °C
Transfer Line Temp	280 - 310 °C
Acquisition Mode	Multiple Reaction Monitoring (MRM)

MRM Transitions for (-)-Oxychlordanes

The selection of appropriate precursor and product ions is critical for the selectivity and sensitivity of the method. The following MRM transitions have been reported for Oxychlordanes. It is important to note that the common EI transition may suffer from interference from co-eluting compounds like heptachlor epoxide.[3] Using a more selective transition or an alternative ionization technique like Atmospheric Pressure Gas Chromatography (APGC) can mitigate this.[3]

Table 2: MRM Transitions for Oxychlordanes

Precursor Ion (m/z)	Product Ion (m/z)	Collision Energy (eV)	Notes
387	287	Optimized	Quantifier ion
387	323	Optimized	Qualifier ion
235	141	Optimized	Common EI transition, potential for interference[3]
421 ([M+H] ⁺)	151	Optimized	APGC transition, more selective[3]

Note: Collision energies should be optimized for the specific instrument to achieve the best signal-to-noise ratio.

Data Presentation

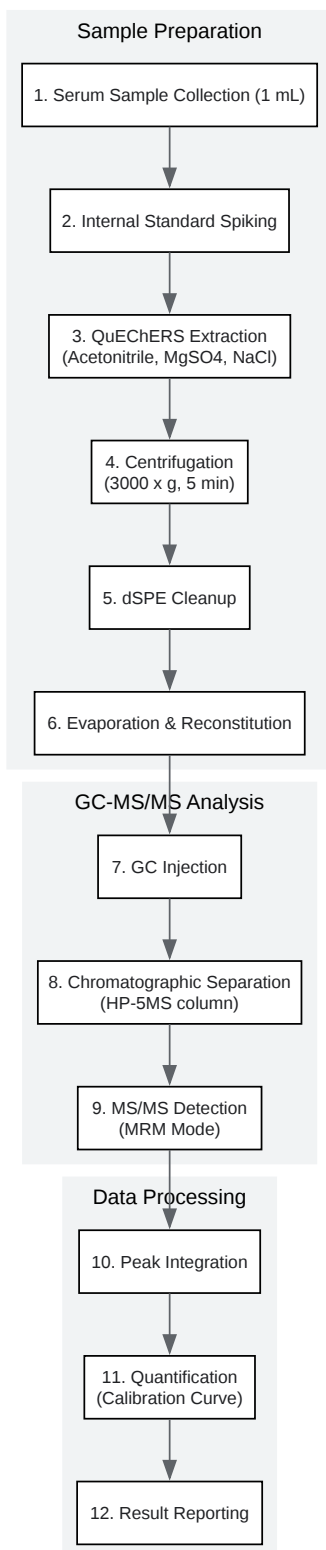
Quantitative data for organochlorine pesticides in serum from various studies are summarized below. These values can be used as a reference for method validation.

Table 3: Quantitative Data for Organochlorine Pesticides in Serum

Analyte	Linearity Range (µg/L)	LOQ (µg/L)	Recovery (%)	Reference
Organochlorine Mix	0.5 - 10.0	~0.5	>85%	[2]
(-)-Oxychlordane	20 - 2000 ng/mL	<20 ng/mL	>90% (spiked serum)	[1]
Organochlorine Mix	Not specified	0.01 - 7.4 ppb	96.3% (average)	

Experimental Workflow Diagram

GC-MS/MS Workflow for (-)-Oxychlordanes Quantification in Serum

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Caption: Workflow for (-)-Oxychlordanes analysis.

Conclusion

This application note provides a comprehensive and detailed GC-MS/MS protocol for the quantification of (-)-Oxychlorthane in human serum. The described QuEChERS sample preparation method is efficient and effective for complex biological matrices. The use of GC-MS/MS in MRM mode ensures high selectivity and sensitivity, allowing for the accurate measurement of (-)-Oxychlorthane at low levels. This method is suitable for researchers, scientists, and drug development professionals involved in environmental health studies, toxicology, and clinical research.

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References

- 1. chromatographyonline.com [chromatographyonline.com]
- 2. orbi.uliege.be [orbi.uliege.be]
- 3. waters.com [waters.com]
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